

"Reactive yellow 3 chemical properties and structure"

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Compound of Interest

Compound Name: Reactive yellow 3

Cat. No.: B1329402

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Reactive Yellow 3: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Reactive Yellow 3, also identified by its Colour Index name C.I. 13245, is a synthetic monoazo reactive dye.^[1] This technical guide provides a detailed overview of its chemical and physical properties, molecular structure, synthesis, and general application protocols. The information is intended to support research and development activities requiring a thorough understanding of this compound.

Chemical Structure and Properties

Reactive Yellow 3 is characterized by a single azo bond within its molecular structure.^[1] The molecule contains sulfonic acid groups, which confer water solubility, and a reactive chlorotriazine group that enables covalent bond formation with hydroxyl groups on cellulosic fibers.

Chemical Structure

The precise chemical structure of **Reactive Yellow 3** can be represented by the following diagram.

Physicochemical Properties

A summary of the key physicochemical properties of **Reactive Yellow 3** is presented in the table below.

Property	Value	Source(s)
IUPAC Name	Sodium 3-[[4-(acetylamino)-2-aminophenyl]azo]-4-hydroxynaphthalene-1-sulfonate	N/A
CAS Number	6539-67-9	[1][2]
Colour Index	C.I. 13245	[1]
Molecular Formula	C ₂₁ H ₁₅ ClN ₈ Na ₂ O ₇ S ₂	[1]
Molecular Weight	636.96 g/mol	[1]
Appearance	Deep yellow powder	[1][2]
Solubility	Soluble in water (15 g/L at 50 °C)	[1][2]
Density	1.81 g/cm ³ (Predicted)	[2]
pKa	-0.71 ± 0.40 (Predicted)	[2]
UV-Vis λ _{max}	410 nm, 420 nm, 446 nm	N/A

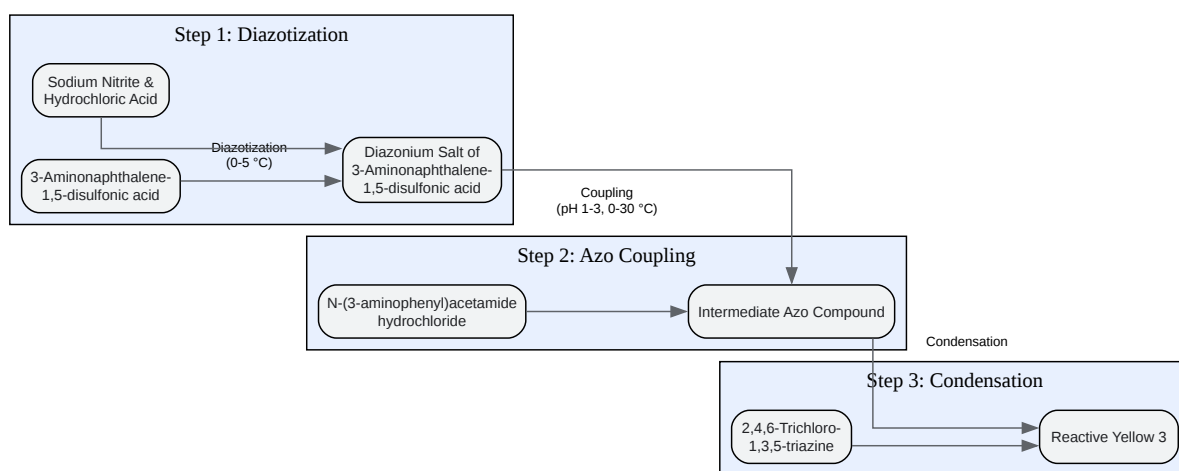
Spectral Data

- **UV-Visible Spectroscopy:** The maximum absorption wavelength (λ_{max}) for **Reactive Yellow 3** in aqueous solution is reported to be around 410-446 nm. The dye appears as a red light yellow.[1]
- **Infrared (IR) and Nuclear Magnetic Resonance (NMR) Spectroscopy:** Detailed public data for IR and NMR spectra of **Reactive Yellow 3** are not readily available. Such analyses would be valuable for detailed structural confirmation and purity assessment.

Synthesis of Reactive Yellow 3

The synthesis of **Reactive Yellow 3** involves a multi-step process, beginning with diazotization, followed by a coupling reaction and subsequent condensation.

Synthesis Workflow



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References

- 1. Reactive Yellow 3 CAS#: 6539-67-9 [m.chemicalbook.com]

- 2. C.I. Disperse Yellow 3 | C₁₅H₁₅N₃O₂ | CID 17811 - PubChem [pubchem.ncbi.nlm.nih.gov]
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